

Proper Disposal of Methomyl-d3: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Methomyl-d3

Cat. No.: B12373831

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Ensuring the safe and compliant disposal of **Methomyl-d3** is critical for protecting laboratory personnel and the environment. This guide provides essential safety information, logistical considerations, and a step-by-step operational plan for the proper disposal of **Methomyl-d3**, a deuterated carbamate insecticide used as an internal standard in analytical testing. Adherence to these procedures is vital due to the high acute toxicity of Methomyl and its classification as a hazardous waste.

Immediate Safety and Hazard Information

Methomyl-d3 is a toxic solid that is fatal if swallowed or inhaled.[1][2] It is crucial to handle this compound with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably within a laboratory fume hood.[1]

Key Hazards:

- Acute Toxicity (Oral): Fatal if swallowed.[2][3]
- Acute Toxicity (Inhalation): Fatal if inhaled.[1][3]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[2]

In the event of accidental exposure, immediate medical attention is necessary.[1] First aid measures include rinsing the mouth if swallowed (do not induce vomiting), and moving the person to fresh air if inhaled.[1]

Quantitative Data Summary

The following table summarizes key quantitative data for Methomyl and its deuterated form, **Methomyl-d3**. This information is critical for risk assessment and handling procedures.

Property	Value	Source
Chemical Formula	C5H7D3N2O2S	[1]
Molecular Weight	165.2 g/mol	[4]
Physical State	Solid	[1]
Appearance	White to off-white	[1]
Melting Point	78 - 79 °C	[1]
Water Solubility	58 g/L	[1]
LD50 (Oral, rat)	20 mg/kg	[3]
LD50 (Oral, mouse)	10 mg/kg	[3]
LC50 (Inhalation, rat)	0.3 g/m ³ (4 h)	[3]

Step-by-Step Disposal Protocol

The disposal of **Methomyl-d3** is regulated under the Resource Conservation and Recovery Act (RCRA) as a hazardous waste.[5][6][7] The following protocol outlines the necessary steps for its proper disposal from a laboratory setting.

Experimental Protocol: Laboratory-Scale Disposal of **Methomyl-d3**

Objective: To safely collect, store, and transfer **Methomyl-d3** waste for disposal by a licensed hazardous waste contractor.

Materials:

- Designated hazardous waste container (clearly labeled)
- Personal Protective Equipment (PPE):

- Chemical-resistant gloves (e.g., nitrile)
- Safety glasses with side shields or goggles
- Laboratory coat or impervious clothing
- Full-face respirator with appropriate cartridges (if not handled in a fume hood)[1]
- Hazardous waste labels
- Spill containment kit

Procedure:

- Segregation and Collection:
 - Collect all **Methomyl-d3** waste, including unused product, contaminated consumables (e.g., pipette tips, vials), and grossly contaminated PPE, in a designated, compatible, and properly sealed hazardous waste container.
 - Do not mix **Methomyl-d3** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name ("**Methomyl-d3**"), and the associated hazards (e.g., "Toxic").
 - Indicate the accumulation start date on the label.
- Temporary Storage:
 - Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area should be secure, well-ventilated, and away from drains and sources of ignition.[8]
 - Ensure the storage conditions comply with all applicable local and national regulations.[9]
- Arranging for Disposal:

- Contact your institution's EHS department or a licensed professional waste disposal service to arrange for the pickup and disposal of the **Methomyl-d3** waste.[1]
- Provide the waste contractor with the Safety Data Sheet (SDS) for **Methomyl-d3**.
- Record Keeping:
 - Maintain accurate records of the amount of **Methomyl-d3** waste generated and the date of its transfer to the disposal contractor.

Spill Management:

In the event of a spill, immediately evacuate the area and alert others.[10] If trained and equipped to do so, contain the spill using an inert absorbent material.[10] The cleanup materials must be collected and disposed of as hazardous waste.[8] Report the spill to your EHS department.

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the **Methomyl-d3** disposal process, from waste generation to final disposal.



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Caption: Logical workflow for the proper disposal of **Methomyl-d3** waste.

This comprehensive approach ensures that **Methomyl-d3** is managed safely and in compliance with regulatory requirements, thereby building trust in laboratory safety and chemical handling practices. For specific regulations, always consult your local and state

environmental agencies.[7][11] Many states also offer "Clean Sweep" programs for pesticide disposal, which may be an option for commercial users.[7]

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